

preventing Egfr-IN-1 tfa precipitation in media

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Compound of Interest

Compound Name: *Egfr-IN-1 tfa*

Cat. No.: *B8117648*

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Technical Support Center: Egfr-IN-1 tfa

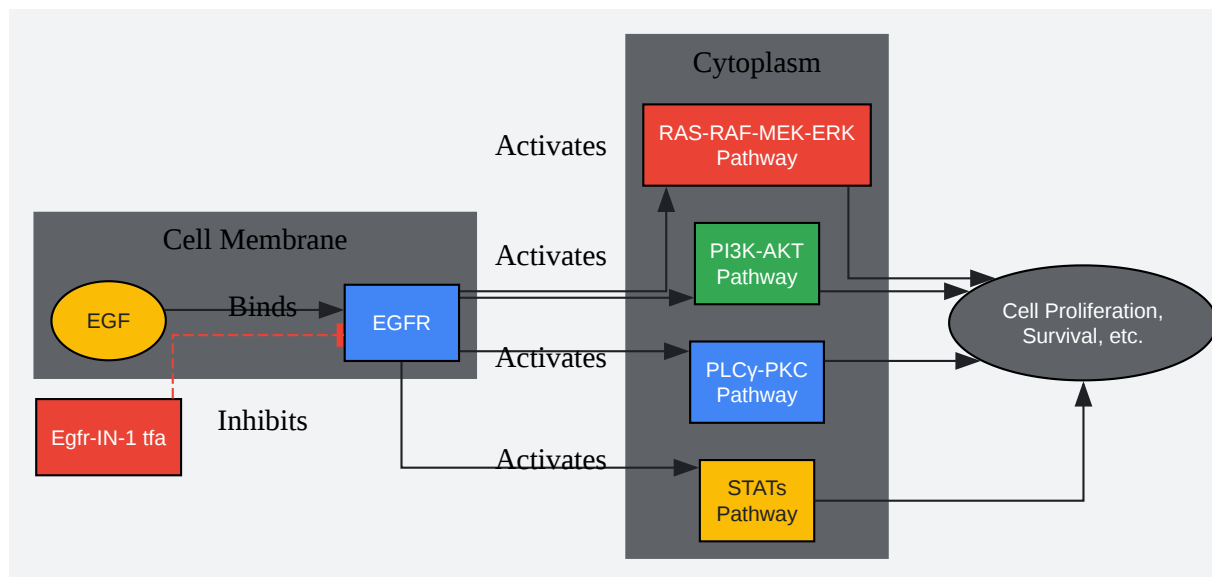
Welcome to the technical support center for **Egfr-IN-1 tfa**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals effectively use **Egfr-IN-1 tfa** in their experiments and prevent common issues such as precipitation in cell culture media.

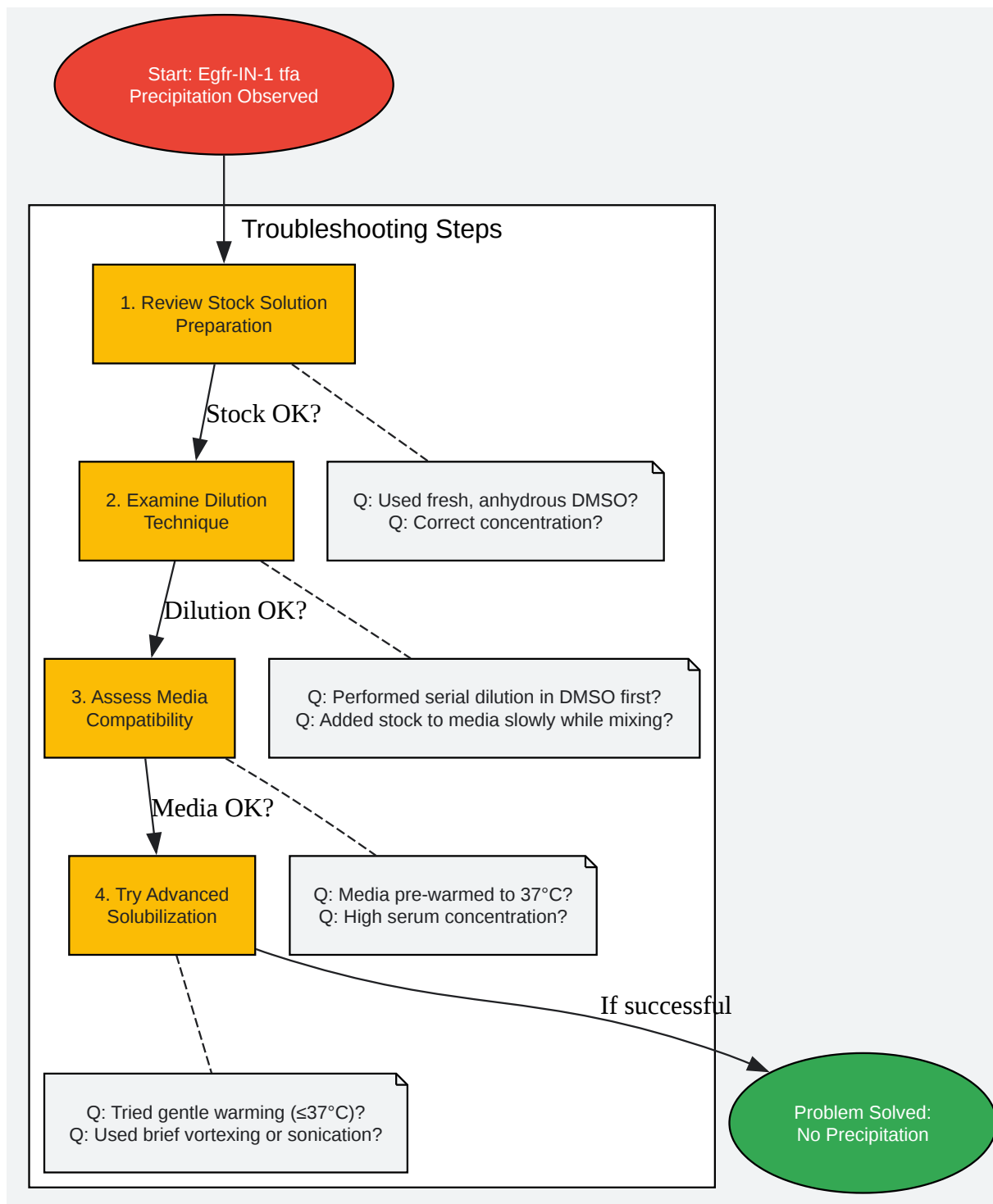
Frequently Asked Questions (FAQs)

Q1: What is Egfr-IN-1 tfa?

Egfr-IN-1 tfa is a potent and selective inhibitor of the Epidermal Growth Factor Receptor (EGFR). The "tfa" designation indicates that the compound is supplied as a trifluoroacetate salt. EGFR is a key receptor tyrosine kinase that, upon activation by ligands like EGF, triggers downstream signaling pathways involved in cell proliferation, differentiation, and survival.^{[1][2]} Dysregulation of the EGFR signaling pathway is implicated in the development and progression of various cancers.

Below is a simplified diagram of the EGFR signaling pathway.





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References

- 1. merckmillipore.com [merckmillipore.com]
- 2. Synthesis and biochemical characterization of EGF receptor in a water-soluble membrane model system - PMC [pmc.ncbi.nlm.nih.gov]
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